GHS hazard classification for 3-(4-Bromophenyl)propionic acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-(4-Bromophenyl)propionic acid*
CAS No.:	*1643-30-7*
Cat. No.:	*B155501*

Get Quote

An In-Depth Technical Guide to the GHS Hazard Classification of **3-(4-Bromophenyl)propionic Acid**

Introduction: Contextualizing Hazard in Research

In the fields of pharmaceutical research and synthetic chemistry, **3-(4-Bromophenyl)propionic acid** (CAS: 1643-30-7) serves as a valuable building block and intermediate.[1] Its utility, however, must be contextualized within a robust framework of safety and regulatory compliance. Understanding its hazard profile is not merely a procedural formality but a critical component of responsible research, ensuring personnel safety, accurate risk assessment, and the integrity of drug development pipelines.

This guide provides a detailed examination of the Globally Harmonized System (GHS) of Classification and Labelling for **3-(4-Bromophenyl)propionic acid**. Moving beyond a simple data sheet summary, we will explore the toxicological basis for its classification and detail the authoritative experimental methodologies used to derive these conclusions. This document is designed for the practicing scientist, offering field-proven insights into both the "what" and the "why" of its hazard profile.

© 2026 BenchChem. All rights reserved.

GHS Hazard Profile: A Synthesized Overview

3-(4-Bromophenyl)propionic acid is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[2][3] The compound presents multiple hazards requiring careful handling. The primary classifications are consistently reported across authoritative databases and supplier safety data sheets.[3][4][5]

The consensus GHS classification indicates that the substance is harmful if ingested and causes significant irritation to the skin, eyes, and respiratory system.[3][4] The signal word associated with this hazard profile is "Warning".[3][4]

Table 1: GHS Classification Summary for 3-(4-Bromophenyl)propionic acid

Hazard Class	Category	Hazard Statement (H-Code)	GHS Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3][4]	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][4][5]	
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[3][4][5]	
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4][5]	

Precautionary Statements (P-Codes): A Guide to Mitigation

The following precautionary statements are essential for the safe handling and use of this compound.[2][3][5]

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-

© 2026 BenchChem. All rights reserved.

ventilated area), P280 (Wear protective gloves/eye protection/face protection).[3][5]

- Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P332+P313 (If skin irritation occurs: Get medical advice/attention), P337+P313 (If eye irritation persists: Get medical advice/attention), P362+P364 (Take off contaminated clothing and wash it before reuse).[2][3]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[2][3]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[2][3]

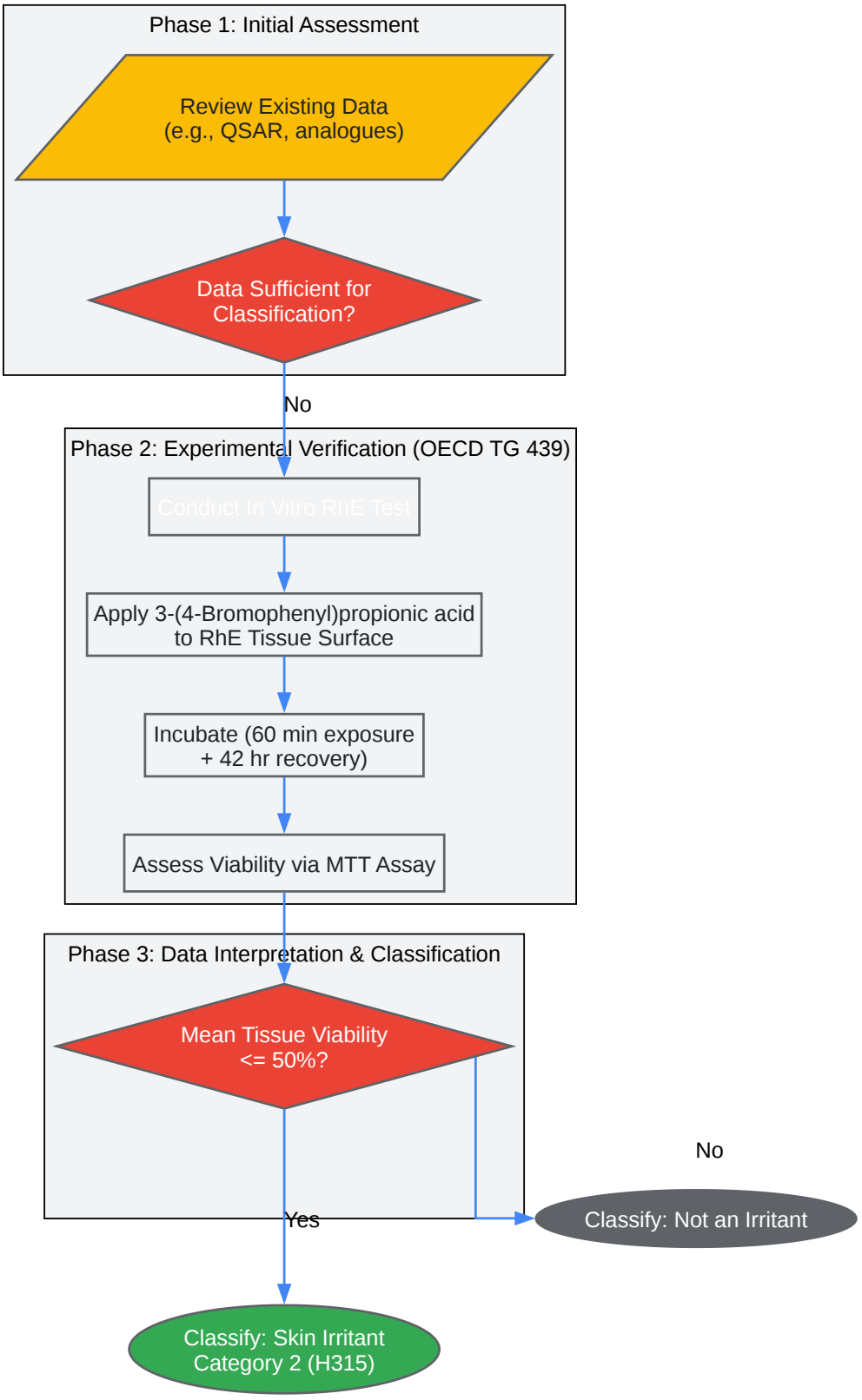
Methodology for Hazard Determination: The Case of Skin Irritation

To ensure the highest degree of scientific integrity, GHS classifications are not arbitrary. They are derived from rigorously validated testing protocols. For skin irritation (H315), the current gold standard involves in vitro methods that avoid animal testing while providing highly predictive data for human health. The premier method is the OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method.[6][7]

The core principle of this test is to model "real life" exposure by applying the test chemical to a three-dimensional human epidermis model.[8] This model, comprised of human-derived keratinocytes, closely mimics the barrier function and physiology of the human epidermis.[7][9] The potential of the chemical to cause irritation is determined by its cytotoxic effect on the cells, which is measured via a cell viability assay (MTT assay).[8][9]

Workflow for GHS Skin Irritation Classification

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: GHS classification workflow for skin irritation.

© 2026 BenchChem. All rights reserved.

Protocol: OECD Guideline 439 - Reconstructed Human Epidermis Test

This protocol is a self-validating system. It includes both a negative control (ultrapure water or PBS) and a positive control (5% Sodium Dodecyl Sulfate solution) to ensure the RhE tissue is responsive and the assay is performing correctly.[8] A test is considered valid only if the positive control reduces cell viability to the expected range and the negative control shows high viability.

Step-by-Step Methodology:

- Tissue Preparation: Reconstructed human epidermis tissue models are pre-incubated for at least 60 minutes at 37°C / 5% CO_2. The culture medium is then replaced to ensure tissue health.[8]
- Application of Test Substance: A precise amount of solid **3-(4-Bromophenyl)propionic acid** (typically 25mg) is applied uniformly to the apical surface of the RhE tissue models.[8] Triplicate models are used for each substance and control.
- Exposure Period: The dosed tissue models are incubated for a standardized period, typically 60 minutes, at 37°C / 5% CO_2.[8]
- Washing and Recovery: The test substance is thoroughly washed from the tissue surface. The tissues are then transferred to fresh culture medium and placed back in the incubator for a recovery period of approximately 42 hours.[8]
- Viability Assessment (MTT Assay): After recovery, the culture medium is replaced with an MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide). The tissues are incubated for 3 hours, during which viable cells with active mitochondria will enzymatically convert the yellow MTT dye into a blue formazan salt.[8][9]
- Extraction & Measurement: The formazan salt is extracted from the tissues using a solvent (e.g., isopropanol). The absorbance of the extracted solution is then measured using a spectrophotometer.
- Data Interpretation: The percentage viability of the substance-treated tissues is calculated relative to the negative control tissues. According to the UN GHS criteria, if the mean tissue

© 2026 BenchChem. All rights reserved.

viability is reduced to ≤ 50%, the substance is classified as a Skin Irritant, Category 2 (H315).[8][9] If viability is > 50%, it is considered non-irritant.[9]

Practical Application: Risk Mitigation in the Laboratory

The GHS classification directly informs the necessary risk mitigation strategies in a laboratory setting.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust particles (mitigating H335).[2] Eyewash stations and safety showers must be readily accessible.[2][3]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Chemical safety goggles or a face shield compliant with EN166 or OSHA 29 CFR 1910.133 standards are mandatory to prevent eye contact (mitigating H319).[2]
  - Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin exposure (mitigating H315).[2][3]
  - Respiratory Protection: If dust formation is unavoidable or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[2]
- Safe Handling Practices: Avoid creating dust when handling the solid material.[3] Do not eat, drink, or smoke in the work area.[3] Wash hands and any exposed skin thoroughly after handling.[3]

Conclusion

The GHS hazard classification of **3-(4-Bromophenyl)propionic acid** as a Category 4 oral toxicant and a Category 2 skin, eye, and respiratory irritant is well-established and based on sound scientific principles. For drug development professionals and researchers, this classification is not a barrier but a guide to safe and effective use. By understanding the underlying toxicological data and the validated methodologies like OECD TG 439, scientists can implement targeted engineering controls, select appropriate PPE, and foster a culture of

© 2026 BenchChem. All rights reserved.

safety that enables scientific advancement without compromising personal or environmental health.

References

- Test No. 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method. Source: OECD. [Link]
- **3-(4-Bromophenyl)propionic acid** | C9H9BrO2 | CID 2735609. Source: PubChem, National Center for Biotechnology Information. [Link]
- SAFETY DATA SHEET - **3-(4-Bromophenyl)propionic acid** (Rev. 2024). Source: Fisher Scientific. [Link]
- OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (2013). Source: OECD. [Link]
- Skin irritation: OECD TG 439. Source: SenzaGen. [Link]
- IN VITRO METHODS FOR PREDICTING SKIN IRRITATION AND CORROSION. Source: PETA Science Consortium International e.V. [Link]
- Regulatory Skin Irritation Test OECD TG 439. Source: XCellR8. [Link]
- **3-(4-Bromophenyl)propionic acid** (CAS 1643-30-7) Properties. Source: Chemcasts. [Link]
- Methyl Salicylate | C8H8O3 | CID 4133. Source: PubChem, National Center for Biotechnology Information. [Link]
- Safety Data Sheet: Methylthymol blue sodium salt. Source: Chemos GmbH & Co.KG. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3-(4-Bromophenyl)propionic acid | 1643-30-7 [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.ca [fishersci.ca]
- 4. 3-(4-Bromophenyl)propionic acid | C9H9BrO2 | CID 2735609 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.ie [fishersci.ie]
- 6. oecd.org [oecd.org]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. x-cellr8.com [x-cellr8.com]
- 9. senzagen.com [senzagen.com]

- To cite this document: BenchChem. [GHS hazard classification for 3-(4-Bromophenyl)propionic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155501/docs#ghs-hazard-classification-for-3-4-bromophenyl-propionic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.